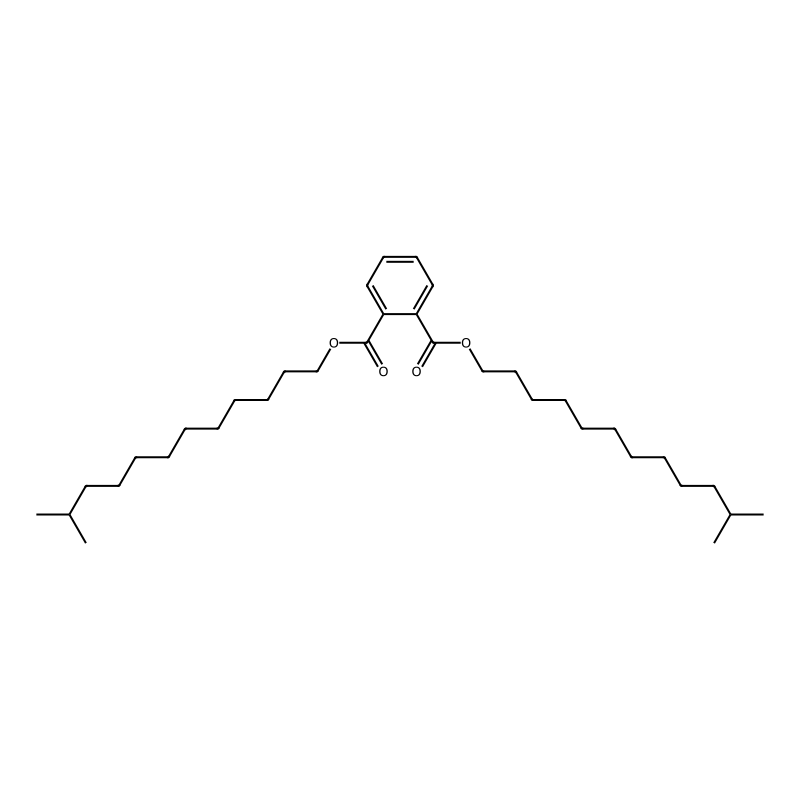

Diisotridecyl phthalate

Diisotridecyl phthalate (DTDP, CAS 27253-26-5) is a high-molecular-weight (HMW) orthophthalate plasticizer characterized by its dual C13 branched alkyl chains. In industrial procurement, it is primarily selected for its extremely low volatility, high thermal permanence, and excellent dielectric properties. Positioned at the upper molecular weight limit for polyvinyl chloride (PVC) compatibility, DTDP serves as a critical compounding agent for high-temperature flexible PVC applications, bridging the performance gap between standard general-purpose plasticizers and premium trimellitates [1].

Substituting DTDP with lower-molecular-weight generic phthalates, such as diisodecyl phthalate (DIDP) or diisononyl phthalate (DINP), routinely fails in high-temperature environments due to rapid plasticizer volatilization, which leads to PVC embrittlement, mass loss, and subsequent electrical or mechanical failure [1]. Conversely, defaulting to premium trimellitates like trioctyl trimellitate (TOTM) as a universal high-temperature substitute introduces severe procurement inefficiencies; TOTM carries a significantly higher baseline cost and lower plasticizing efficiency, requiring higher loading volumes to achieve the same target hardness . DTDP is specifically engineered to resolve this exact cost-performance dilemma.

Thermal Permanence and Volatility Reduction vs. C10 Phthalates

DTDP exhibits the highest heat resistance among standard high-molecular-weight phthalates, outperforming C10 alternatives like DIDP. Heat resistance and volatility rankings establish a strict hierarchy where DTDP > DUP > DIDP > DINP. By utilizing C13 alkyl chains, DTDP minimizes evaporation loss during prolonged exposure to elevated temperatures, preventing the rapid degradation seen in lower-molecular-weight analogs[1].

Ensures long-term mechanical flexibility and prevents embrittlement in cables operating near their maximum temperature ratings.

Migration and Extraction Resistance in Finished PVC

In finished flexible PVC products, the mobility of the plasticizer dictates dimensional stability and compatibility with adjacent materials. Empirical data demonstrates that DTDP maintains a significantly lower migration rate than DOP, DINP, and DIDP when evaluated at temperatures between 30°C and 80°C [1]. This structural resistance to migration and extraction ensures that the plasticizer remains locked within the polymer matrix rather than bleeding into surrounding components or fluids.

Critical for automotive interiors and complex cable assemblies where plasticizer bleed causes fogging or degrades adjacent plastics.

Formulation Cost Efficiency vs. Premium Trimellitates

While trioctyl trimellitate (TOTM) provides extreme high-temperature stability, it suffers from poor plasticizing efficiency, often requiring up to 45 phr to achieve a Shore A 70 hardness, compared to the ~30 phr baseline of standard phthalates. DTDP offers a highly efficient alternative, allowing manufacturers to achieve required flexibility at lower loading levels while maintaining excellent thermal permanence. Consequently, DTDP is frequently utilized to partially or fully substitute trimellitates in 90°C-rated formulations, driving substantial reductions in overall bill-of-materials (BOM) costs [1].

Enables procurement teams to lower raw material costs for high-temperature PVC without sacrificing thermal stability.

Automotive Cable and THHN/NMB Electrical Wire Insulation

DTDP is the preferred plasticizer for high-temperature electrical wire jacketing where low volatility and high physical property retention after aging are mandatory [1].

Cost-Optimized High-Temperature PVC Compounding

Ideal for formulations where manufacturers need to reduce reliance on expensive trimellitates (like TOTM) by using DTDP as a partial substitute to balance cost and thermal permanence .

Automotive Interiors and Low-Fogging Applications

Selected for interior automotive components where its extremely low migration rate at 30–80°C prevents volatile organic compound (VOC) emissions and windshield fogging [2].
